

Molar extinction coefficient of Fluorescent red 731 reactive

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Compound of Interest

Compound Name: *Fluorescent red 731 reactive*

Cat. No.: *B12056615*

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Technical Whitepaper: Photophysical Characterization and Bioconjugation of Fluorescent Red 731

Executive Summary: The NIR Advantage

Fluorescent Red 731 Reactive is a high-performance near-infrared (NIR) fluorophore designed for applications requiring deep tissue penetration and minimal background interference.^[1] Unlike visible-spectrum dyes (FITC, TRITC), Fluorescent Red 731 operates in the "optical window" of biological tissue, where autofluorescence from collagen, elastin, and NADH is negligible.

This guide provides the definitive photophysical data and a self-validating workflow for bioconjugation. The critical metric—the Molar Extinction Coefficient (

)—is the foundation for quantifying the Degree of Labeling (DOL), ensuring that your drug-to-antibody ratios (DAR) or probe densities are chemically defined and reproducible.

Photophysical Specifications

The following data represents the core spectral properties of **Fluorescent Red 731 Reactive** (NHS-ester form). Note that spectral properties are solvent-dependent; values below are

standardized in Ethanol as per primary characterization standards.

Metric	Value	Unit	Notes
Molar Extinction Coefficient ()	225,000	L·mol ⁻¹ ·cm ⁻¹ [1][2]	Measured at in Ethanol.[1] High absorptivity implies high brightness.
Excitation Maximum ()	736	nm	Optimal excitation source: 730 nm or 750 nm LEDs/lasers.
Emission Maximum ()	759	nm	Stokes Shift: ~23 nm.
Molecular Weight	859.98	g/mol	Formula: C ₁₈ H ₁₇ N ₃ NaO ₄ S
Solubility	High	DMF, DMSO	Hydrolytically unstable in water (NHS ester).
Reactive Group	NHS Ester	-	Specificity: Primary Amines (-NH ₂) on Lysine/N-terminus.[3][4]



Critical Insight: While the datasheet

is 225,000 in ethanol, the

in aqueous buffer (PBS) typically remains within ± 5 -10% for rigid polymethine dyes. However, for GLP-grade assays, it is mandatory to verify

in your specific conjugation buffer to account for solvatochromic shifts.

Bioconjugation Workflow: The "Why" Behind the Protocol

This protocol is designed for labeling IgG antibodies but is adaptable to other proteins. It prioritizes hydrolytic management—controlling the competition between the desired amine reaction and the inevitable hydrolysis of the NHS ester.

Phase A: Preparation (The anhydrous step)

- Solubilization: Dissolve 1 mg of Fluorescent Red 731 NHS ester in 50 μ L of anhydrous, amine-free DMF (Dimethylformamide).
 - Causality: Water initiates hydrolysis of the NHS ester immediately, deactivating the dye. Amine contaminants in low-grade DMF will quench the dye before it sees the protein.
 - Concentration: This yields ~ 23 mM stock. Keep this solution dry and use immediately.

Phase B: Conjugation (The pH balance)

- Buffer Exchange: Ensure the protein is in a non-amine buffer (e.g., Sodium Bicarbonate, 50-100 mM, pH 8.5–9.0).
 - Causality: Tris or Glycine buffers contain primary amines that will compete with the protein for the dye.

- pH Logic: The -amino group of Lysine has a $pK_a \sim 10.5$. At pH 7.4, it is protonated () and unreactive. Raising pH to 8.5–9.0 deprotonates a fraction of lysines (), making them nucleophilic enough to attack the NHS ester without accelerating hydrolysis too drastically.
- Reaction: Add the dye stock to the protein solution dropwise while stirring. Target a Dye-to-Protein molar ratio (excess) of 10–20x.
- Incubation: 1 hour at Room Temperature (RT) in the dark.

Phase C: Purification (Size Exclusion)

- Separation: Use a Sephadex G-25 column or Zeba Spin Desalting Column equilibrated with PBS.
- Mechanism:[5][6][7][8] The large labeled protein (150 kDa) elutes in the void volume; the small unreacted dye (<1 kDa) is retained in the porous beads.
- Visual Check: You will see two bands.[7] The fast-moving blue/green band is the conjugate. The slow-moving band is free dye.

Quality Control: The Self-Validating System

Trusting the vendor's label is not science; verification is. You must calculate the Degree of Labeling (DOL).[7]

Step 1: Determine the Correction Factor (CF)

Because the fluorophore might absorb light at 280 nm (where protein is measured), you must correct the protein absorbance reading.[7]

- Protocol: Measure the absorbance of free dye in PBS at 280 nm and 736 nm.
- Calculation:
- Note: For most NIR dyes, this is low (0.03–0.05), but it must be measured.

Step 2: Calculate Protein Concentration

[7]

- : Absorbance of conjugate at 280 nm.[7]
- : Absorbance of conjugate at dye max (736 nm).[1]
- : 203,000 M
cm
for IgG (typical).
- : Cuvette path length (usually 1 cm).[7]

Step 3: Calculate Degree of Labeling (DOL)

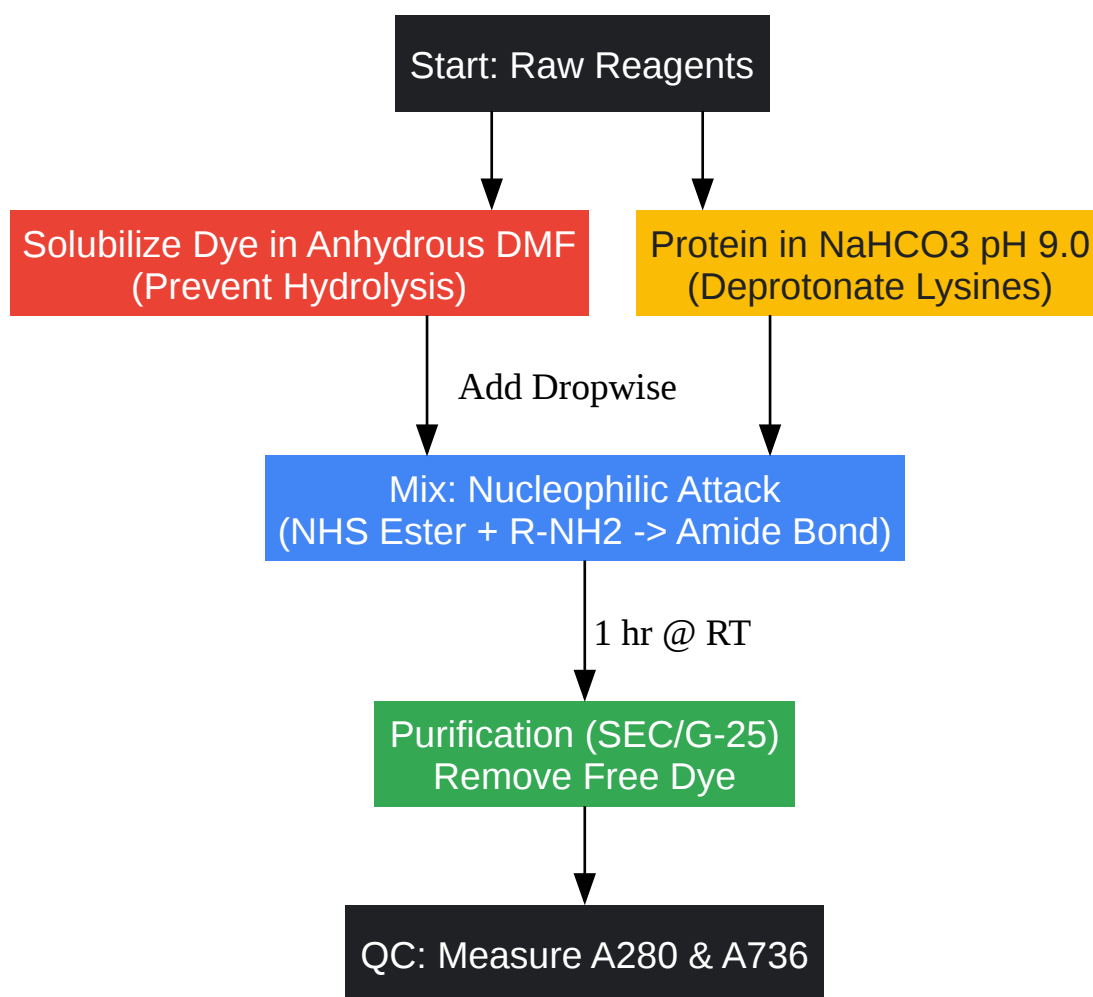
[7]

- : 225,000 M
cm
.[1]

Visualization of Workflows

Diagram 1: The Bioconjugation Logic Flow

This diagram illustrates the critical decision points and chemical logic governing the labeling process.

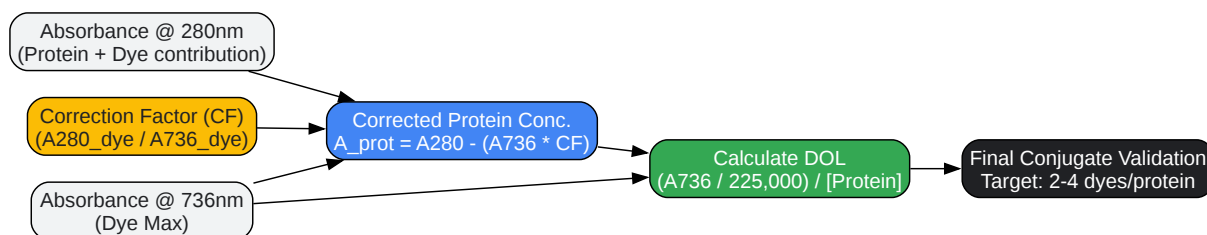


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Caption: Step-by-step logic for NHS-ester conjugation, highlighting the chemical necessity of anhydrous solvents and basic pH buffers.

Diagram 2: DOL Calculation & Validation

This diagram maps the mathematical relationships required to validate the conjugate.



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Caption: Mathematical workflow for determining the Degree of Labeling (DOL), correcting for dye absorbance at 280nm.

References

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